

Personal protective equipment for handling c-Met-IN-19

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Compound of Interest

Compound Name: c-Met-IN-19

Cat. No.: B15136428

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Essential Safety and Handling Guide for c-Met-IN-19

This guide provides crucial safety and logistical information for the handling and disposal of **c-Met-IN-19**, a potent c-Met inhibitor.^[1] Researchers, scientists, and drug development professionals should strictly adhere to these guidelines to ensure personal safety and the proper management of this research compound. As a specific Safety Data Sheet (SDS) for **c-Met-IN-19** is not publicly available, this guidance is based on best practices for handling potent, biologically active small molecule kinase inhibitors.^{[2][3][4]}

Hazard Identification and Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **c-Met-IN-19** is not publicly available, researchers should handle this compound with the caution required for all chemicals of unknown toxicity.^[3] The following Personal Protective Equipment (PPE) and engineering controls are mandatory.

Table 1: Personal Protective Equipment (PPE) Recommendations

Activity	Required PPE	Specifications
Receiving and Unpacking	<ul style="list-style-type: none">• Double Nitrile Gloves• Lab Coat• Safety Glasses	<ul style="list-style-type: none">• Chemotherapy-rated gloves (ASTM D6978) are recommended.• A disposable, back-closing gown is preferred.• ANSI Z87.1 certified.
Weighing and Aliquoting (Solid Form)	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	<ul style="list-style-type: none">• Change gloves immediately if contaminated.• Back-closing with knit cuffs.• Provide a full seal around the eyes.• Recommended in addition to goggles.• A NIOSH-approved N95 or higher respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	<ul style="list-style-type: none">• Chemotherapy-rated gloves.• Impermeable to liquids.• Protect against splashes.
Waste Disposal	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	<ul style="list-style-type: none">• Heavy-duty, chemical-resistant gloves.

Operational Plan

A systematic approach is essential to minimize exposure and ensure the integrity of the compound.

Receiving and Storage

Upon receipt, immediately inspect the container for any signs of damage or leakage. **c-Met-IN-19** should be stored under the conditions recommended by the supplier, which is typically at -20°C for powdered forms and stock solutions to maintain stability. Store the compound in a clearly labeled, designated, and secure location, separated from incompatible materials.

Experimental Protocols

Weighing and Solution Preparation of Solid **c-Met-IN-19**:

All handling of solid **c-Met-IN-19** and the preparation of its solutions must be conducted in a certified chemical fume hood to prevent the inhalation of dust or aerosols.

- **Preparation:** Before handling, ensure all necessary PPE is correctly donned. The designated work area within the fume hood should be prepared with absorbent, disposable bench paper.
- **Equilibration:** Allow the vial of **c-Met-IN-19** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Use a precision balance inside the fume hood. Handle the solid compound with care to avoid generating dust, using dedicated spatulas and weighing boats.
- **Solvent Addition:** Slowly add the desired solvent (e.g., DMSO) to the vial containing the solid **c-Met-IN-19** to avoid splashing.
- **Dissolution:** Securely cap the vial and vortex or sonicate as needed to ensure the compound is completely dissolved.
- **Aliquoting:** It is highly recommended to aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.
- **Labeling:** Clearly label all vials with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.

Handling of **c-Met-IN-19** Solutions:

Always handle solutions containing **c-Met-IN-19** within a chemical fume hood. Avoid direct contact with skin and eyes. Wash hands thoroughly after handling, even if gloves were worn.

Spill Management

In the event of a spill, evacuate the area of all personnel and ensure the area is well-ventilated. Follow established laboratory procedures for chemical spills, using appropriate absorbent

materials and cleaning agents. All materials used for spill cleanup should be disposed of as hazardous chemical waste.

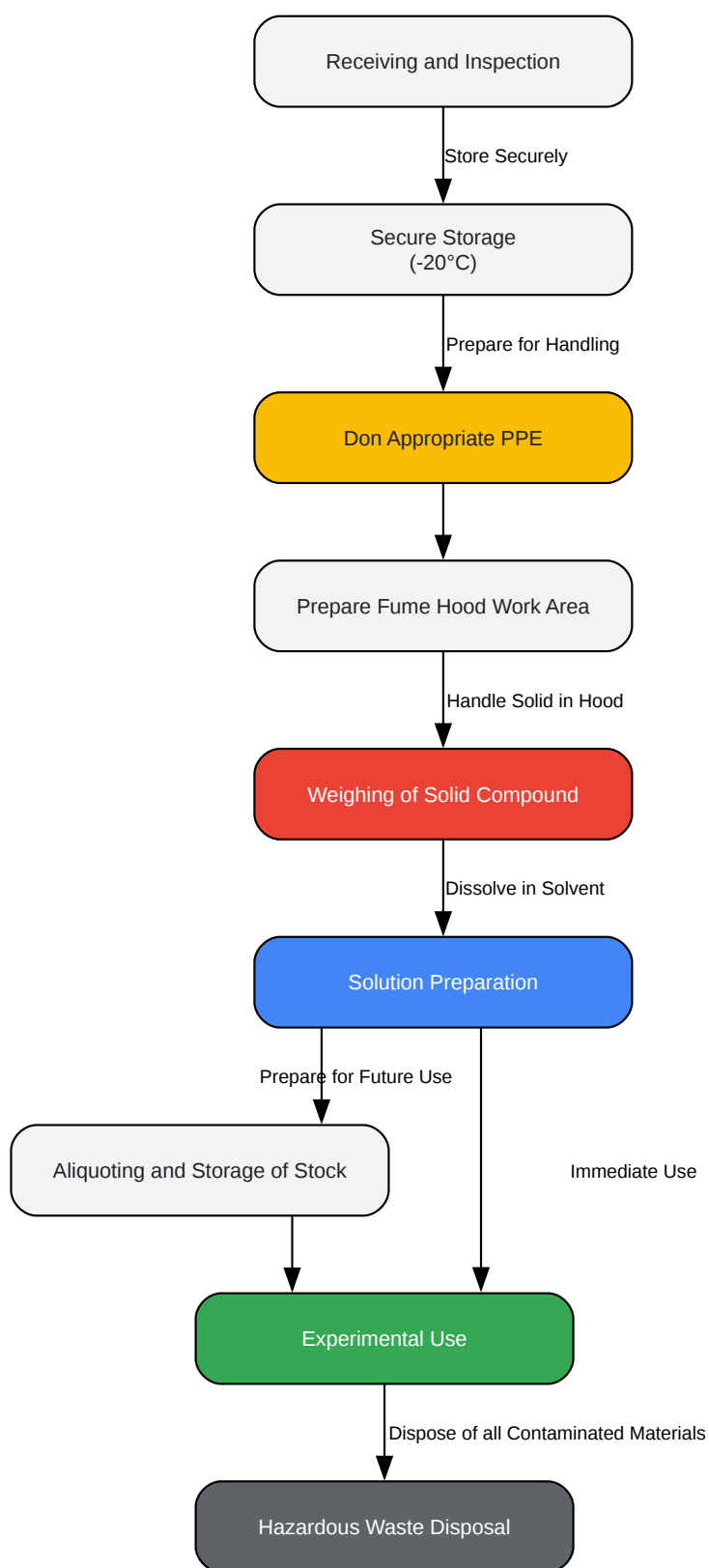
Disposal Plan

All waste materials contaminated with **c-Met-IN-19** must be disposed of as hazardous chemical waste.

Table 2: Disposal Procedures for **c-Met-IN-19**

Waste Type	Disposal Procedure
Solid Waste	Includes empty vials, contaminated gloves, pipette tips, and other disposable materials that have come into contact with the compound. Place these items in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Includes unused solutions of c-Met-IN-19 and contaminated solvents. Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Sharps	Includes needles and syringes used for handling c-Met-IN-19 solutions. Dispose of in a designated sharps container that is clearly labeled as hazardous chemical waste.

Workflow for Handling c-Met-IN-19



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Caption: Workflow for the safe handling of **c-Met-IN-19**.

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